

Chloropropylate as a bridged diphenyl acaricide

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Compound of Interest

Compound Name: Chloropropylate

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An In-depth Technical Guide to **Chloropropylate**: A Bridged Diphenyl Acaricide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Chloropropylate, an organochlorine pesticide belonging to the bridged diphenyl acaricide family, was historically utilized for the control of mite populations in various agricultural settings. Its efficacy, particularly against strains resistant to organophosphates, made it a notable tool in pest management. This technical guide provides a comprehensive overview of **chloropropylate**, focusing on its core scientific principles. It details its mechanism of action, metabolic pathways, and toxicological profile. Furthermore, this document outlines key experimental protocols for the analysis of its biochemical effects and residues, and presents available quantitative data in a structured format to facilitate scientific assessment and comparison.

Introduction

Chloropropylate, chemically known as isopropyl 4,4'-dichlorobenzilate, is a non-systemic contact acaricide.[1] It was first reported in 1956 and saw development in the 1960s as an effective agent against organophosphorus-resistant mites.[2] As a member of the bridged diphenyl acaricides, it shares structural similarities with compounds like chlorobenzilate and DDT.[2][3] Although now considered obsolete in many regions, its study provides valuable insights into the mechanisms of acaricidal action and the evolution of resistance.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **chloropropylate** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₁₆ Cl ₂ O ₃	[2]
Molecular Weight	339.21 g/mol	[2]
CAS Number	5836-10-2	[2]
Appearance	White solid	[1]
Melting Point	72.4 °C	[2]
Boiling Point	148-150 °C at 0.5 mmHg	[2]
Water Solubility	10 mg/L at 20 °C	[2]

Mechanism of Action

The primary mode of action for **chloropropylate** is the disruption of cellular respiration through the inhibition of oxidative phosphorylation.[1] It specifically targets the mitochondrial electron transport chain (ETC), a critical pathway for ATP synthesis.

Inhibition of Mitochondrial Electron Transport Chain

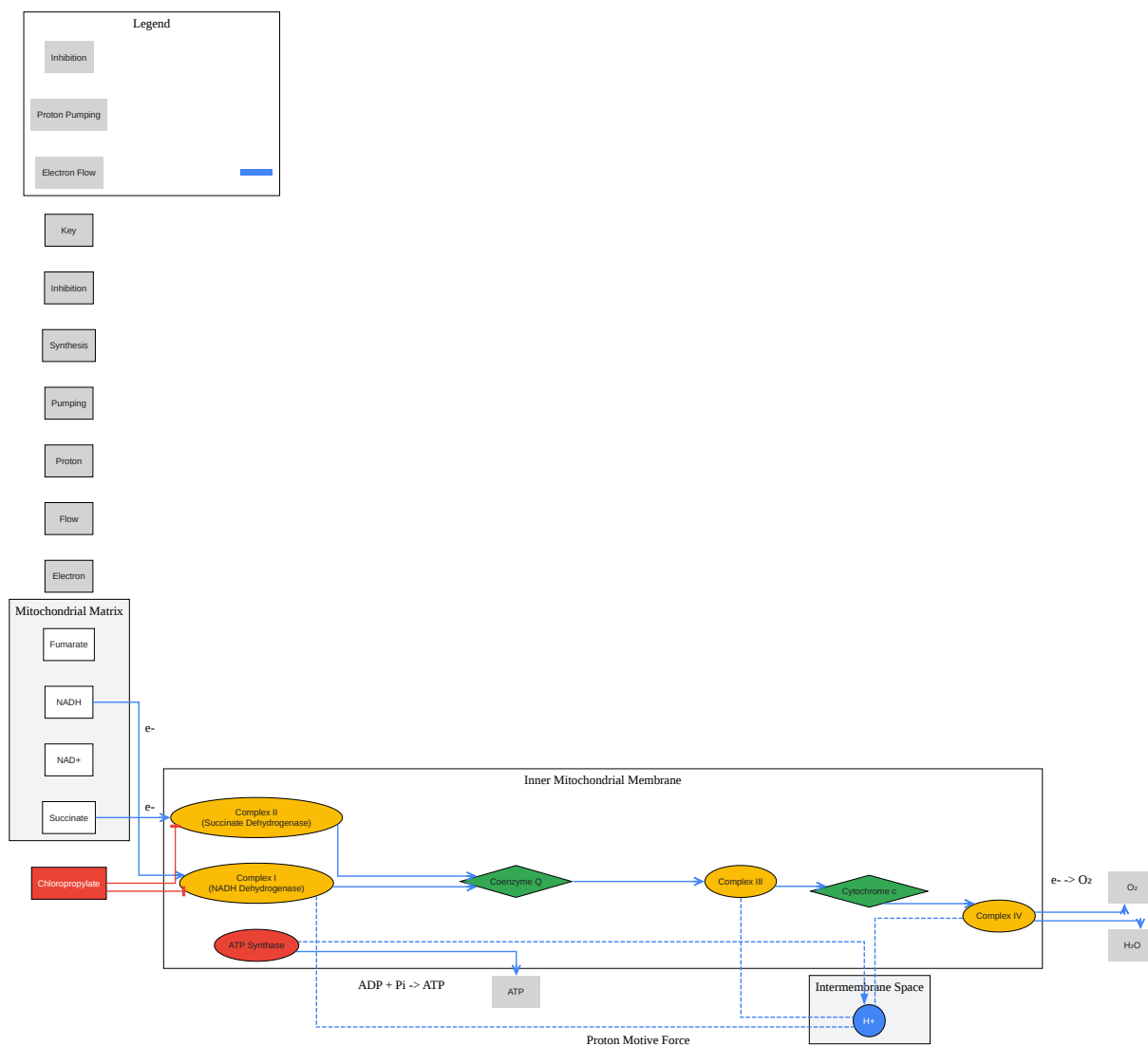
Chloropropylate has been shown to inhibit two key enzyme complexes within the mitochondrial ETC:

- NADH-oxidase (Complex I): This complex is the primary entry point for electrons from NADH into the ETC.
- Succinoxidase (Complex II): This complex facilitates the entry of electrons from succinate.

By inhibiting these complexes, **chloropropylate** disrupts the flow of electrons, which in turn halts the pumping of protons across the inner mitochondrial membrane. This dissipates the proton motive force necessary for ATP synthase to produce ATP, leading to cellular energy depletion and eventual death of the mite.[2]

Signaling Pathway Diagram

The following diagram illustrates the points of inhibition by **chloropropylate** within the mitochondrial electron transport chain.



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Caption: Inhibition of the mitochondrial electron transport chain by **chloropropylate**.

Metabolism

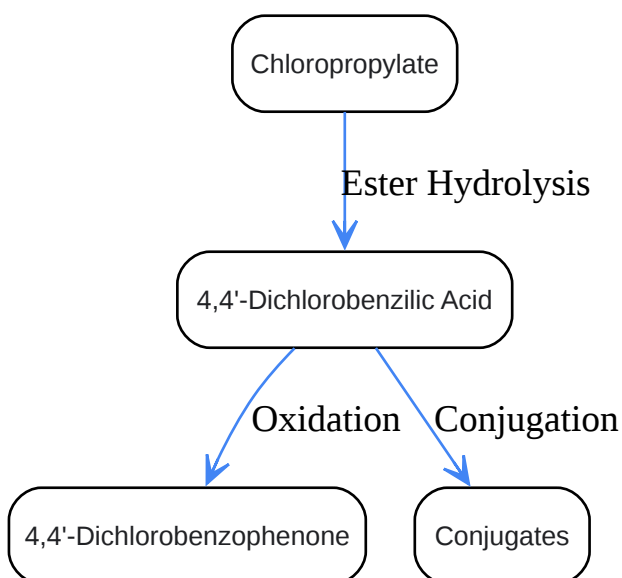
Chloropropylate is metabolized in various organisms, including mammals and arthropods. The primary metabolic transformations involve hydrolysis of the ester linkage and subsequent oxidation.

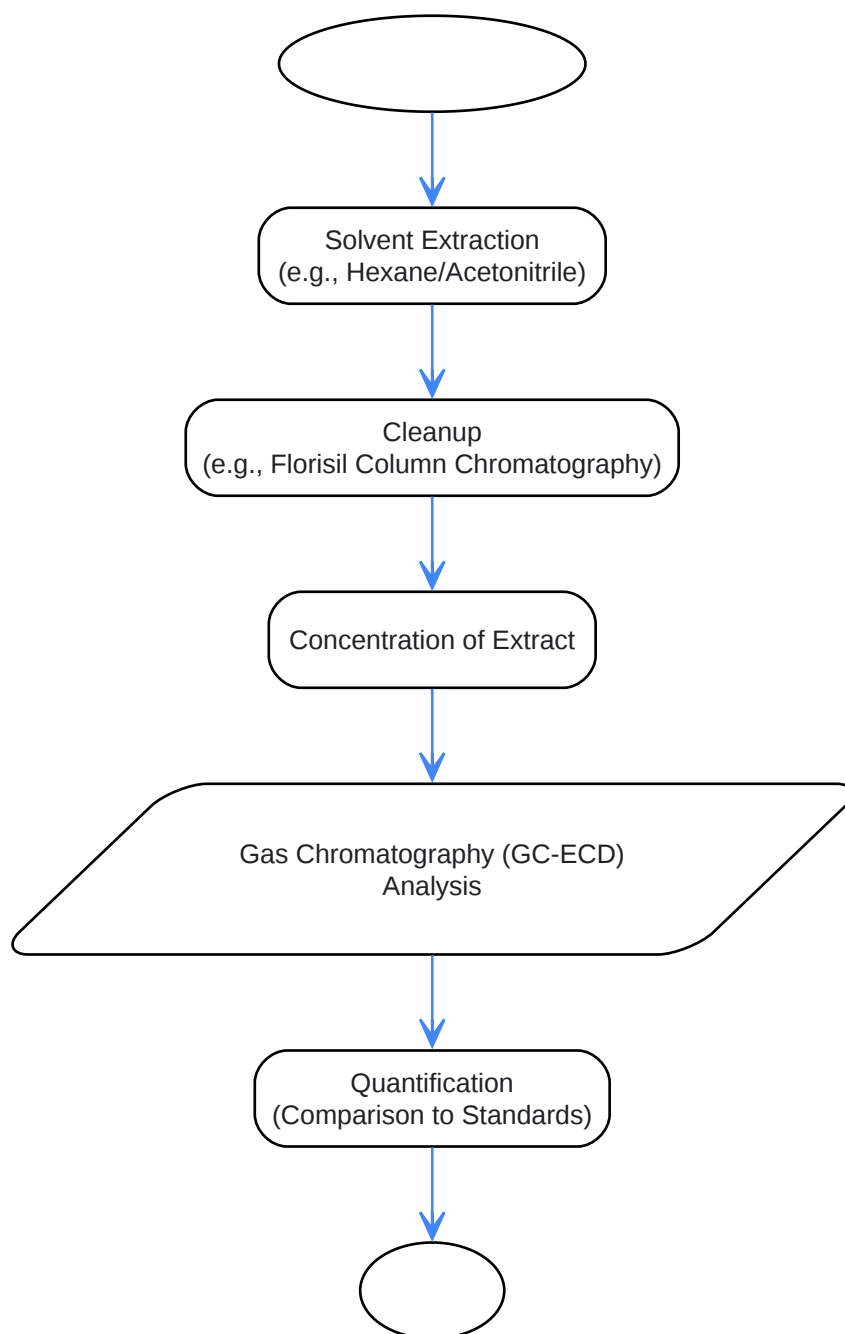
Metabolic Pathways

In rats and cows, **chloropropylate** is metabolized to 4,4'-dichlorobenzilic acid and its conjugates, which are then excreted primarily in the urine and feces.^[2] In spider mites and houseflies, metabolism also leads to the formation of 4,4'-dichlorobenzophenone.^[2]

Metabolic Pathway Diagram

The following diagram illustrates the metabolic degradation of **chloropropylate**.





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